

Safety and handling precautions for alpha-D-glucose-d7.

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Compound of Interest

Compound Name: *alpha-D-glucose-d7*

Cat. No.: *B12402036*

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An In-depth Technical Guide to the Safe Handling of **alpha-D-Glucose-d7**

This guide provides comprehensive safety and handling information for **alpha-D-glucose-d7**, tailored for researchers, scientists, and professionals in drug development. **Alpha-D-glucose-d7** is a deuterium-labeled form of alpha-D-glucose, used as a stable isotope tracer in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry.[\[1\]](#)[\[2\]](#) While deuterium labeling does not typically alter the fundamental chemical hazards of a molecule, this guide adheres to best safety practices, referencing data from the non-labeled parent compound, alpha-D-glucose, as a primary safety surrogate.

Hazard Identification and Classification

Based on the safety data sheets (SDS) for the non-labeled analogue, alpha-D-glucose, the substance is generally considered to have a low hazard profile for standard industrial and laboratory handling.[\[3\]](#) However, as a fine powder, it may cause mild irritation upon contact.

- Eye Contact: May cause mechanical eye irritation.[\[3\]](#)
- Skin Contact: May cause mild skin irritation.[\[3\]](#)
- Inhalation: Inhalation of dust may cause respiratory tract irritation.[\[3\]](#)[\[4\]](#)
- Ingestion: Not considered hazardous in normal industrial use, though ingestion of large quantities may cause digestive tract irritation.[\[3\]](#)

- Chronic Effects: No chronic health effects have been identified.^[3] In long-term animal studies, high dietary administration of D-glucose was associated with weight gain and some changes in benign neoplasms, likely due to metabolic and nutritional effects rather than direct toxicity.^[5]

One SDS for a hydrated form of alpha-D-glucose classifies it as harmful if swallowed and a cause of skin, eye, and respiratory irritation.^[4] Therefore, it is prudent to handle the compound as a potentially hazardous substance.

First Aid Measures

Standard first aid protocols should be followed in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[3] Seek medical attention if irritation develops or persists.
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. ^[3] Wash clothing before reuse. ^[4]
Inhalation	Remove the individual from exposure to fresh air immediately. ^[3] If breathing is difficult, provide respiratory support. Seek medical attention if symptoms occur.
Ingestion	Do NOT induce vomiting. ^[6] Rinse mouth with water. ^[4] Seek medical attention if irritation or symptoms occur. ^[3]

Handling and Storage

Proper engineering controls and safe work practices are essential to minimize exposure.

Handling:

- Use with adequate ventilation to keep airborne concentrations low.[3]
- Minimize dust generation and accumulation.[3]
- Avoid contact with eyes, skin, and clothing.[3]
- Do not ingest or inhale.[7]
- Wash hands thoroughly after handling.[4]
- Facilities should be equipped with an eyewash station and a safety shower.[3]

Storage:

- Store in a tightly closed container.
- Keep in a dry, well-ventilated place.
- Recommended storage is at room temperature, away from light and moisture.[2][8]
- Incompatible with strong oxidizing agents and strong acids.[7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **alpha-D-glucose-d7**.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][6]
Skin Protection	Wear appropriate chemical-resistant gloves to prevent skin exposure.[3]
Body Protection	Wear appropriate protective clothing, such as a lab coat, to minimize contact with skin.[3]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required when dusts are generated.

Physical and Chemical Properties

The following table summarizes key quantitative data for **alpha-D-glucose-d7** and its parent compound.

Property	Value	Source
Chemical Formula	C ₆ H ₅ D ₇ O ₆	
Molecular Weight	187.20 g/mol	[9]
Appearance	White to off-white solid powder	[8]
Melting Point	150-152 °C (decomposes)	
Purity	≥98%	[8]
Isotopic Purity	≥97 atom % D	
Storage Temperature	Room Temperature	[2]
CAS Number	23403-54-5	[9]

Spill and Disposal Procedures

Spill Response:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as detailed in Section 4.
- Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[3\]](#)
- Avoid actions that generate dust.[\[7\]](#)
- Clean the affected area to remove any residual material.
- Prevent the chemical from entering the environment.[\[3\]](#)[\[10\]](#)

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols

General Protocol for Preparing a Stock Solution

This protocol outlines a standard procedure for preparing a stock solution of **alpha-D-glucose-d7** for use in cell culture, animal studies, or as a standard for analytical methods.

Materials:

- **alpha-D-glucose-d7** powder
- Appropriate solvent (e.g., sterile water, DMSO, cell culture medium)
- Calibrated analytical balance
- Weighing paper or boat
- Spatula
- Sterile conical tubes or volumetric flasks

- Vortex mixer or sonicator
- Sterile filter (if for cell culture or in vivo use)

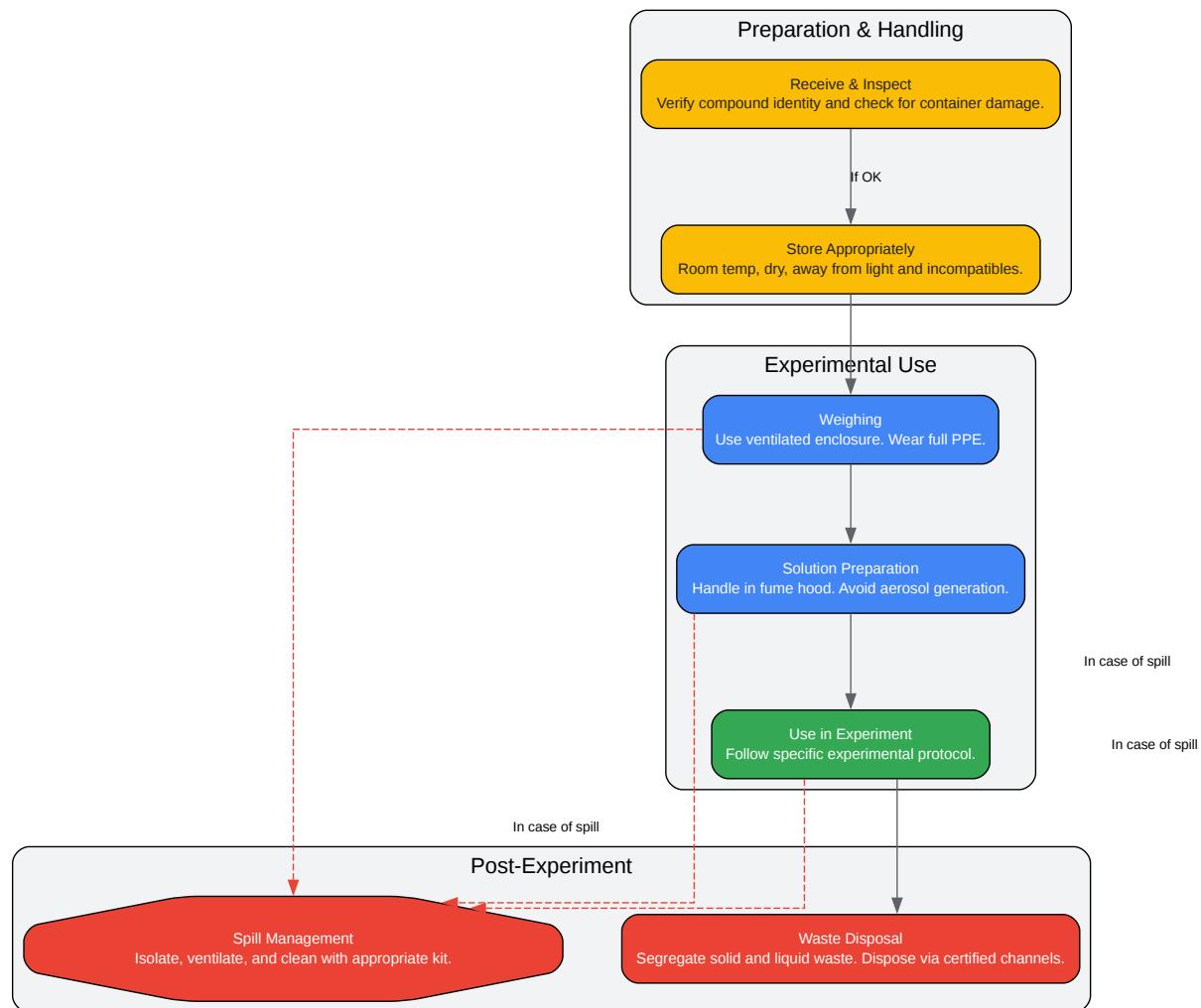
Procedure:

- Preparation: Perform all operations within a chemical fume hood or a ventilated enclosure to minimize inhalation exposure. Don the appropriate PPE (lab coat, gloves, safety goggles).
- Weighing: Place a sterile weigh boat on the analytical balance and tare it. Carefully weigh the desired amount of **alpha-D-glucose-d7** powder using a clean spatula. Record the exact weight.
- Solubilization: Transfer the powder to an appropriate sterile conical tube or volumetric flask. Add a portion of the desired solvent to the container.
- Dissolving: Securely cap the container and dissolve the powder by vortexing or sonicating until the solution is clear. Gentle warming may be applied if solubility is an issue, provided it does not affect the compound's stability.
- Final Volume Adjustment: Once fully dissolved, add the solvent to reach the final desired volume and concentration. Mix thoroughly to ensure homogeneity.
- Sterilization (if applicable): For biological applications, sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container.
- Storage: Store the final solution as recommended. For solutions in solvents, storage at -20°C or -80°C is often advised to maintain stability.[8]
- Labeling: Clearly label the container with the compound name (**alpha-D-glucose-d7**), concentration, solvent, date of preparation, and your initials.
- Cleanup: Dispose of all contaminated materials (weigh boat, gloves, etc.) in the appropriate chemical waste stream. Clean all non-disposable equipment thoroughly.

Visualizations

Safe Handling Workflow for Deuterated Compounds

The following diagram illustrates the key stages and safety considerations for handling **alpha-D-glucose-d7** in a laboratory setting.



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Safe handling workflow for **alpha-D-glucose-d7**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. D-Glucose (D₂¹⁴₁₂¹⁸₁₀¹⁶₈¹⁵₆¹⁷₄¹³₂¹¹₀¹⁹₁₈²⁰₁₇²¹₁₆²²₁₄²³₁₂²⁴₁₀²⁵₈²⁶₆²⁷₄²⁸₂²⁹₀³⁰₁₉³¹₁₇³²₁₅³³₁₃³⁴₁₁³⁵₉³⁶₇³⁷₅³⁸₃³⁹₁⁴⁰₀⁴¹₁₉⁴²₁₇⁴³₁₅⁴⁴₁₃⁴⁵₁₁⁴⁶₉⁴⁷₇⁴⁸₅⁴⁹₃⁵⁰₁⁵¹₀⁵²₁₉⁵³₁₇⁵⁴₁₅⁵⁵₁₃⁵⁶₁₁⁵⁷₉⁵⁸₇⁵⁹₅⁶⁰₃⁶¹₁⁶²₀⁶³₁₉⁶⁴₁₇⁶⁵₁₅⁶⁶₁₃⁶⁷₁₁⁶⁸₉⁶⁹₇⁷⁰₅⁷¹₃⁷²₁⁷³₀⁷⁴₁₉⁷⁵₁₇⁷⁶₁₅⁷⁷₁₃⁷⁸₁₁⁷⁹₉⁸⁰₇⁸¹₅⁸²₃⁸³₁⁸⁴₀⁸⁵₁₉⁸⁶₁₇⁸⁷₁₅⁸⁸₁₃⁸⁹₁₁⁹⁰₉⁹¹₇⁹²₅⁹³₃⁹⁴₁⁹⁵₀⁹⁶₁₉⁹⁷₁₇⁹⁸₁₅⁹⁹₁₃¹⁰⁰₁₁¹⁰¹₉¹⁰²₇¹⁰³₅¹⁰⁴₃¹⁰⁵₁¹⁰⁶₀¹⁰⁷₁₉¹⁰⁸₁₇¹⁰⁹₁₅¹¹⁰₁₃¹¹¹₁₁¹¹²₉¹¹³₇¹¹⁴₅¹¹⁵₃¹¹⁶₁¹¹⁷₀¹¹⁸₁₉¹¹⁹₁₇¹²⁰₁₅¹²¹₁₃¹²²₁₁¹²³₉¹²⁴₇¹²⁵₅¹²⁶₃¹²⁷₁¹²⁸₀¹²⁹₁₉¹³⁰₁₇¹³¹₁₅¹³²₁₃¹³³₁₁¹³⁴₉¹³⁵₇¹³⁶₅¹³⁷₃¹³⁸₁¹³⁹₀¹⁴⁰₁₉¹⁴¹₁₇¹⁴²₁₅¹⁴³₁₃¹⁴⁴₁₁¹⁴⁵₉¹⁴⁶₇¹⁴⁷₅¹⁴⁸₃¹⁴⁹₁¹⁵⁰₀¹⁵¹₁₉¹⁵²₁₇¹⁵³₁₅¹⁵⁴₁₃¹⁵⁵₁₁¹⁵⁶₉¹⁵⁷₇¹⁵⁸₅¹⁵⁹₃¹⁶⁰₁¹⁶¹₀¹⁶²₁₉¹⁶³₁₇¹⁶⁴₁₅¹⁶⁵₁₃¹⁶⁶₁₁¹⁶⁷₉¹⁶⁸₇¹⁶⁹₅¹⁷⁰₃¹⁷¹₁¹⁷²₀¹⁷³₁₉¹⁷⁴₁₇¹⁷⁵₁₅¹⁷⁶₁₃¹⁷⁷₁₁¹⁷⁸₉¹⁷⁹₇¹⁸⁰₅¹⁸¹₃¹⁸²₁¹⁸³₀¹⁸⁴₁₉¹⁸⁵₁₇¹⁸⁶₁₅¹⁸⁷₁₃¹⁸⁸₁₁¹⁸⁹₉¹⁹⁰₇¹⁹¹₅¹⁹²₃¹⁹³₁¹⁹⁴₀¹⁹⁵₁₉¹⁹⁶₁₇¹⁹⁷₁₅¹⁹⁸₁₃¹⁹⁹₁₁²⁰⁰₉²⁰¹₇²⁰²₅²⁰³₃²⁰⁴₁²⁰⁵₀²⁰⁶₁₉²⁰⁷₁₇²⁰⁸₁₅²⁰⁹₁₃²¹⁰₁₁²¹¹₉²¹²₇²¹³₅²¹⁴₃²¹⁵₁²¹⁶₀²¹⁷₁₉²¹⁸₁₇²¹⁹₁₅²²⁰₁₃²²¹₁₁²²²₉²²³₇²²⁴₅²²⁵₃²²⁶₁²²⁷₀²²⁸₁₉²²⁹₁₇²³⁰₁₅²³¹₁₃²³²₁₁²³³₉²³⁴₇²³⁵₅²³⁶₃²³⁷₁²³⁸₀²³⁹₁₉²⁴⁰₁₇²⁴¹₁₅²⁴²₁₃²⁴³₁₁²⁴⁴₉²⁴⁵₇²⁴⁶₅²⁴⁷₃²⁴⁸₁²⁴⁹₀²⁵⁰₁₉²⁵¹₁₇²⁵²₁₅²⁵³₁₃²⁵⁴₁₁²⁵⁵₉²⁵⁶₇²⁵⁷₅²⁵⁸₃²⁵⁹₁²⁶⁰₀²⁶¹₁₉²⁶²₁₇²⁶³₁₅²⁶⁴₁₃²⁶⁵₁₁²⁶⁶₉²⁶⁷₇²⁶⁸₅²⁶⁹₃²⁷⁰₁²⁷¹₀²⁷²₁₉²⁷³₁₇²⁷⁴₁₅²⁷⁵₁₃²⁷⁶₁₁²⁷⁷₉²⁷⁸₇²⁷⁹₅²⁸⁰₃²⁸¹₁²⁸²₀²⁸³₁₉²⁸⁴₁₇²⁸⁵₁₅²⁸⁶₁₃²⁸⁷₁₁²⁸⁸₉²⁸⁹₇²⁹⁰₅²⁹¹₃²⁹²₁²⁹³₀²⁹⁴₁₉²⁹⁵₁₇²⁹⁶₁₅²⁹⁷₁₃²⁹⁸₁₁²⁹⁹₉³⁰⁰₇³⁰¹₅³⁰²₃³⁰³₁³⁰⁴₀³⁰⁵₁₉³⁰⁶₁₇³⁰⁷₁₅³⁰⁸₁₃³⁰⁹₁₁³¹⁰₉³¹¹₇³¹²₅³¹³₃³¹⁴₁³¹⁵₀³¹⁶₁₉³¹⁷₁₇³¹⁸₁₅³¹⁹₁₃³²⁰₁₁³²¹₉³²²₇³²³₅³²⁴₃³²⁵₁³²⁶₀³²⁷₁₉³²⁸₁₇³²⁹₁₅³³⁰₁₃³³¹₁₁³³²₉³³³₇³³⁴₅³³⁵₃³³⁶₁³³⁷₀³³⁸₁₉³³⁹₁₇³⁴⁰₁₅³⁴¹₁₃³⁴²₁₁³⁴³₉³⁴⁴₇³⁴⁵₅³⁴⁶₃³⁴⁷₁³⁴⁸₀³⁴⁹₁₉³⁵⁰₁₇³⁵¹₁₅³⁵²₁₃³⁵³₁₁³⁵⁴₉³⁵⁵₇³⁵⁶₅³⁵⁷₃³⁵⁸₁³⁵⁹₀³⁶⁰₁₉³⁶¹₁₇³⁶²₁₅³⁶³₁₃³⁶⁴₁₁³⁶⁵₉³⁶⁶₇³⁶⁷₅³⁶⁸₃³⁶⁹₁³⁷⁰₀³⁷¹₁₉³⁷²₁₇³⁷³₁₅³⁷⁴₁₃³⁷⁵₁₁³⁷⁶₉³⁷⁷₇³⁷⁸₅³⁷⁹₃³⁸⁰₁³⁸¹₀³⁸²₁₉³⁸³₁₇³⁸⁴₁₅³⁸⁵₁₃³⁸⁶₁₁³⁸⁷₉³⁸⁸₇³⁸⁹₅³⁹⁰₃³⁹¹₁³⁹²₀³⁹³₁₉³⁹⁴₁₇³⁹⁵₁₅³⁹⁶₁₃³⁹⁷₁₁³⁹⁸₉³⁹⁹₇⁴⁰⁰₅⁴⁰¹₃⁴⁰²₁⁴⁰³₀⁴⁰⁴₁₉⁴⁰⁵₁₇⁴⁰⁶₁₅⁴⁰⁷₁₃⁴⁰⁸₁₁⁴⁰⁹₉⁴¹⁰₇⁴¹¹₅⁴¹²₃⁴¹³₁⁴¹⁴₀⁴¹⁵₁₉⁴¹⁶₁₇⁴¹⁷₁₅⁴¹⁸₁₃⁴¹⁹₁₁⁴²⁰₉⁴²¹₇⁴²²₅⁴²³₃⁴²⁴₁⁴²⁵₀⁴²⁶₁₉⁴²⁷₁₇⁴²⁸₁₅⁴²⁹₁₃⁴³⁰₁₁⁴³¹₉⁴³²₇⁴³³₅⁴³⁴₃⁴³⁵₁⁴³⁶₀⁴³⁷₁₉⁴³⁸₁₇⁴³⁹₁₅⁴⁴⁰₁₃⁴⁴¹₁₁⁴⁴²₉⁴⁴³₇⁴⁴⁴₅⁴⁴⁵₃⁴⁴⁶₁⁴⁴⁷₀⁴⁴⁸₁₉⁴⁴⁹₁₇⁴⁵⁰₁₅⁴⁵¹₁₃⁴⁵²₁₁⁴⁵³₉⁴⁵⁴₇⁴⁵⁵₅⁴⁵⁶₃⁴⁵⁷₁⁴⁵⁸₀⁴⁵⁹₁₉⁴⁶⁰₁₇⁴⁶¹₁₅⁴⁶²₁₃⁴⁶³₁₁⁴⁶⁴₉⁴⁶⁵₇⁴⁶⁶₅⁴⁶⁷₃⁴⁶⁸₁⁴⁶⁹₀⁴⁷⁰₁₉⁴⁷¹₁₇⁴⁷²₁₅⁴⁷³₁₃⁴⁷⁴₁₁⁴⁷⁵₉⁴⁷⁶₇⁴⁷⁷₅⁴⁷⁸₃⁴⁷⁹₁⁴⁸⁰₀⁴⁸¹₁₉⁴⁸²₁₇⁴⁸³₁₅⁴⁸⁴₁₃⁴⁸⁵₁₁⁴⁸⁶₉⁴⁸⁷₇⁴⁸⁸₅⁴⁸⁹₃⁴⁹⁰₁⁴⁹¹₀⁴⁹²₁₉⁴⁹³₁₇⁴⁹⁴₁₅⁴⁹⁵₁₃⁴⁹⁶₁₁⁴⁹⁷₉⁴⁹⁸₇⁴⁹⁹₅⁵⁰⁰₃⁵⁰¹₁⁵⁰²₀⁵⁰³₁₉⁵⁰⁴₁₇⁵⁰⁵₁₅⁵⁰⁶₁₃⁵⁰⁷₁₁⁵⁰⁸₉⁵⁰⁹₇⁵¹⁰₅⁵¹¹₃⁵¹²₁⁵¹³₀⁵¹⁴₁₉⁵¹⁵₁₇⁵¹⁶₁₅⁵¹⁷₁₃⁵¹⁸₁₁⁵¹⁹₉⁵²⁰₇⁵²¹₅⁵²²₃⁵²³₁⁵²⁴₀⁵²⁵₁₉⁵²⁶₁₇⁵²⁷₁₅⁵²⁸₁₃⁵²⁹₁₁⁵³⁰₉⁵³¹₇⁵³²₅⁵³³₃⁵³⁴₁⁵³⁵₀⁵³⁶₁₉⁵³⁷₁₇⁵³⁸₁₅⁵³⁹₁₃⁵⁴⁰₁₁⁵⁴¹₉⁵⁴²₇⁵⁴³₅⁵⁴⁴₃⁵⁴⁵₁⁵⁴⁶₀⁵⁴⁷₁₉⁵⁴⁸₁₇⁵⁴⁹₁₅⁵⁵⁰₁₃⁵⁵¹₁₁⁵⁵²₉⁵⁵³₇⁵⁵⁴₅⁵⁵⁵₃⁵⁵⁶₁⁵⁵⁷₀⁵⁵⁸₁₉⁵⁵⁹₁₇⁵⁶⁰₁₅⁵⁶¹₁₃⁵⁶²₁₁⁵⁶³₉⁵⁶⁴₇⁵⁶⁵₅⁵⁶⁶₃⁵⁶⁷₁⁵⁶⁸₀⁵⁶⁹₁₉⁵⁷⁰₁₇⁵⁷¹₁₅⁵⁷²₁₃⁵⁷³₁₁⁵⁷⁴₉⁵⁷⁵₇⁵⁷⁶₅⁵⁷⁷₃⁵⁷⁸₁⁵⁷⁹₀⁵⁸⁰₁₉⁵⁸¹₁₇⁵⁸²₁₅⁵⁸³₁₃⁵⁸⁴₁₁⁵⁸⁵₉⁵⁸⁶₇⁵⁸⁷₅⁵⁸⁸₃⁵⁸⁹₁⁵⁹⁰₀⁵⁹¹₁₉⁵⁹²₁₇⁵⁹³₁₅⁵⁹⁴₁₃⁵⁹⁵₁₁⁵⁹⁶₉⁵⁹⁷₇⁵⁹⁸₅⁵⁹⁹₃⁶⁰⁰₁⁶⁰¹₀⁶⁰²₁₉⁶⁰³₁₇⁶⁰⁴₁₅⁶⁰⁵₁₃⁶⁰⁶₁₁⁶⁰⁷₉⁶⁰⁸₇⁶⁰⁹₅⁶¹⁰₃⁶¹¹₁⁶¹²₀⁶¹³₁₉⁶¹⁴₁₇⁶¹⁵₁₅⁶¹⁶₁₃⁶¹⁷₁₁⁶¹⁸₉⁶¹⁹₇⁶²⁰₅⁶²¹₃⁶²²₁⁶²³₀⁶²⁴₁₉⁶²⁵₁₇⁶²⁶₁₅⁶²⁷₁₃⁶²⁸₁₁⁶²⁹₉⁶³⁰₇⁶³¹₅⁶³²₃⁶³³₁⁶³⁴₀⁶³⁵₁₉⁶³⁶₁₇⁶³⁷₁₅⁶³⁸₁₃⁶³⁹₁₁⁶⁴⁰₉⁶⁴¹₇⁶⁴²₅⁶⁴³₃⁶⁴⁴₁⁶⁴⁵₀⁶⁴⁶₁₉⁶⁴⁷₁₇⁶⁴⁸₁₅⁶⁴⁹₁₃⁶⁵⁰₁₁⁶⁵¹₉⁶⁵²₇⁶⁵³₅⁶⁵⁴₃⁶⁵⁵₁⁶⁵⁶₀⁶⁵⁷₁₉⁶⁵⁸₁₇⁶⁵⁹₁₅⁶⁶⁰₁₃⁶⁶¹₁₁⁶⁶²₉⁶⁶³₇⁶⁶⁴₅⁶⁶⁵₃⁶⁶⁶₁⁶⁶⁷₀⁶⁶⁸₁₉⁶⁶⁹₁₇⁶⁷⁰₁₅⁶⁷¹₁₃⁶⁷²₁₁⁶⁷³₉⁶⁷⁴₇⁶⁷⁵₅⁶⁷⁶₃⁶⁷⁷₁⁶⁷⁸₀⁶⁷⁹₁₉⁶⁸⁰₁₇⁶⁸¹₁₅⁶⁸²₁₃⁶⁸³₁₁⁶⁸⁴₉⁶⁸⁵₇⁶⁸⁶₅⁶⁸⁷₃⁶⁸⁸₁⁶⁸⁹₀⁶⁹⁰₁₉⁶⁹¹₁₇⁶⁹²₁₅⁶⁹³₁₃⁶⁹⁴₁₁⁶⁹⁵₉⁶⁹⁶₇⁶⁹⁷₅⁶⁹⁸₃⁶⁹⁹₁⁷⁰⁰₀⁷⁰¹₁₉⁷⁰²₁₇⁷⁰³₁₅⁷⁰⁴₁₃⁷⁰⁵₁₁⁷⁰⁶₉⁷⁰⁷₇⁷⁰⁸₅⁷⁰⁹₃⁷¹⁰₁⁷¹¹₀⁷¹²₁₉⁷¹³₁₇⁷¹⁴₁₅⁷¹⁵₁₃⁷¹⁶₁₁⁷¹⁷₉⁷¹⁸₇⁷¹⁹₅⁷²⁰₃⁷²¹₁⁷²²₀⁷²³₁₉⁷²⁴₁₇⁷²⁵₁₅⁷²⁶₁₃⁷²⁷₁₁⁷²⁸₉⁷²⁹₇⁷³⁰₅⁷³¹₃⁷³²₁⁷³³₀⁷³⁴₁₉⁷³⁵₁₇⁷³⁶₁₅⁷³⁷₁₃⁷³⁸₁₁⁷³⁹₉⁷⁴⁰₇⁷⁴¹₅⁷⁴²₃⁷⁴³₁⁷⁴⁴₀⁷⁴⁵₁₉⁷⁴⁶₁₇⁷⁴⁷₁₅⁷⁴⁸₁₃⁷⁴⁹₁₁⁷⁵⁰₉⁷⁵¹₇⁷⁵²₅⁷⁵³₃⁷⁵⁴₁⁷⁵⁵₀⁷⁵⁶₁₉⁷⁵⁷₁₇⁷⁵⁸₁₅⁷⁵⁹_{13</}

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